

# Ethyltrimethylammonium chloride CAS number and IUPAC name

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## Compound of Interest

Compound Name: Ethyltrimethylammonium chloride

Cat. No.: B1203266

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## An In-depth Technical Guide to Ethyltrimethylammonium Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **ethyltrimethylammonium chloride**, a quaternary ammonium compound with diverse applications in research and industry. This document details its chemical identity, synthesis protocols, and key applications, with a focus on its antimicrobial properties and use in polymer chemistry.

## Chemical Identification

**Ethyltrimethylammonium chloride** is a cationic surfactant. Below are its key identifiers.

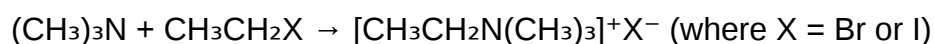
Identifier	Value	Reference
CAS Number	27697-51-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	ethyl(trimethyl)azanium;chloride	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>5</sub> H <sub>14</sub> ClN	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	123.62 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>

## Synthesis of Ethyltrimethylammonium Chloride

The synthesis of **ethyltrimethylammonium chloride** can be achieved through several methods. The two primary approaches are direct alkylation and a two-step process involving transesterification followed by quaternization.<sup>[1]</sup>

## Experimental Protocol: Direct Alkylation

This method involves the reaction of trimethylamine with an ethylating agent, such as ethyl bromide or ethyl iodide, in an aqueous solution. The simplified reaction is as follows:



The resulting halide salt can then be converted to the chloride salt through ion exchange.

## Experimental Protocol: Transesterification and Quaternization

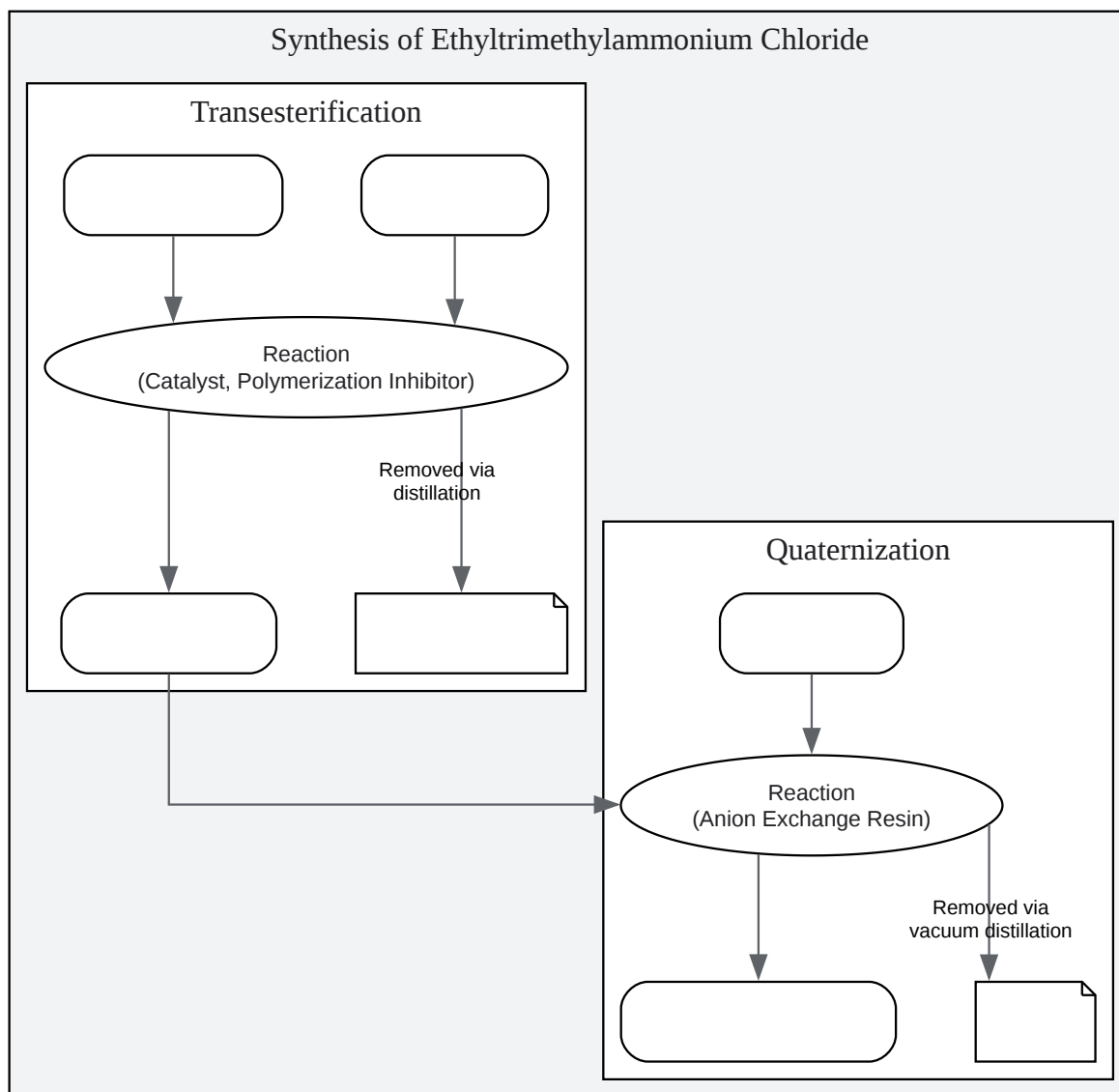
A more complex method yields a high-purity product and involves two main stages.<sup>[1]</sup>

### Step 1: Transesterification

This step involves the reaction of a (meth)acrylate ester with 2-chloroethanol. This reaction is conducted in the presence of a catalyst and a polymerization inhibitor.<sup>[4]</sup> Small molecule alcohols produced during the reaction are removed by distillation to drive the reaction to completion.<sup>[1]</sup> The resulting product is (meth)acrylic acid chlorohydrin ester.<sup>[4]</sup>

### Step 2: Quaternization

The (meth)acrylic acid chlorohydrin ester is then reacted with an aqueous solution of trimethylamine.<sup>[4]</sup> This reaction is carried out under normal pressure and is catalyzed by a basic anion exchange resin, which also acts as a polymerization inhibitor.<sup>[1][4]</sup> The reaction temperature is maintained between 40-65°C.<sup>[4]</sup> After the reaction is complete, water is removed by vacuum distillation, and the final product is dried under vacuum at 80°C to yield **ethyltrimethylammonium chloride** with a purity of over 98%.<sup>[4]</sup>



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Caption: Workflow for the synthesis of **ethyltrimethylammonium chloride**.

## Applications in Research and Drug Development

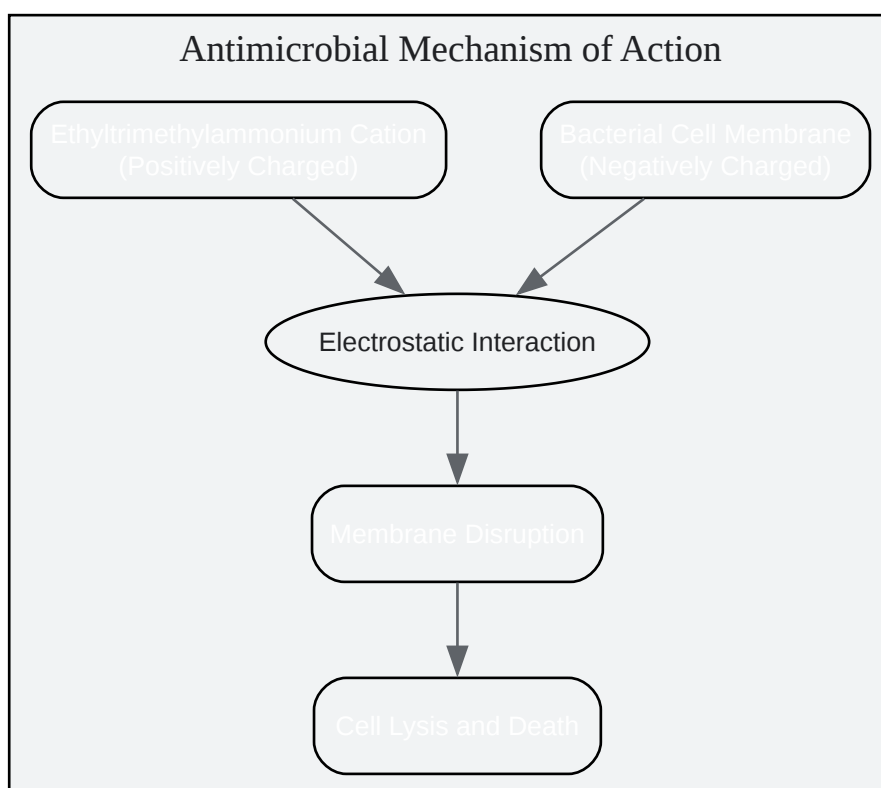
**Ethyltrimethylammonium chloride** and its derivatives have several applications, primarily stemming from their cationic nature and antimicrobial properties.

Application Area	Description	References
Antimicrobial Agents	The cationic nature of the molecule allows it to interact with and disrupt the negatively charged cell membranes of bacteria and fungi, leading to cell lysis. It has shown efficacy against pathogens such as <i>Streptococcus mutans</i> .	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Polymer Chemistry	It serves as a monomer in the synthesis of functional polymers and hydrogels. These polymers are used in various applications, including water treatment as flocculants and in the development of adhesives with improved mechanical and antibacterial properties.	<a href="#">[2]</a> <a href="#">[5]</a>
Drug Delivery Systems	Hydrogels synthesized from its derivatives can encapsulate therapeutic agents, allowing for controlled release. This is particularly explored in the development of novel drug delivery systems.	<a href="#">[2]</a> <a href="#">[7]</a>
Biomedical Devices	It is used in the fabrication of scaffolds for bone tissue engineering to enhance cell adhesion and proliferation. It is also used to modify the surface chemistry of materials for improved performance in applications like chromatography.	

## Mechanism of Action and Signaling Pathways

The primary mechanism of action for the antimicrobial activity of **ethyltrimethylammonium chloride** is the electrostatic interaction between the positively charged quaternary ammonium group and the negatively charged components of bacterial cell surfaces.[2] This interaction leads to the disruption of the cytoplasmic membrane, causing leakage of intracellular components and ultimately bacterial death.[2][6]

It is important to note that while the chloride ion ( $\text{Cl}^-$ ) itself is a known signaling ion that can modulate the activity of various proteins and influence cellular homeostasis, there is currently no specific evidence detailing signaling pathways directly activated by the ethyltrimethylammonium cation.[8][9] The biological effects of **ethyltrimethylammonium chloride** are predominantly attributed to its properties as a cationic surfactant and its ability to disrupt cell membranes.



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Caption: Mechanism of antimicrobial action of **ethyltrimethylammonium chloride**.

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## References

- 1. Buy Ethyltrimethylammonium chloride | 27697-51-4 [smolecule.com]
- 2. (2-(Methacryloyloxy)ethyl)trimethylammonium chloride | 5039-78-1 | Benchchem [benchchem.com]
- 3. pubs.aip.org [pubs.aip.org]
- 4. CN102276486A - Method for producing (methyl) acryloyloxy ethyl trimethyl ammonium chloride by using ester exchange method - Google Patents [patents.google.com]
- 5. Influence of addition of [2-(methacryloyloxy)ethyl]trimethylammonium chloride to an experimental adhesive - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Pharmaceutical Functionalization of Monomeric Ionic Liquid for the Preparation of Ionic Graft Polymer Conjugates - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Cl<sup>-</sup> as a bona fide signaling ion - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Cl<sup>-</sup> as a bona fide signaling ion - PMC [pmc.ncbi.nlm.nih.gov]
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